

Safe handling and storage procedures for 5-Undecanone in the lab

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Undecanone

Cat. No.: B1585441

[Get Quote](#)

Application Notes and Protocols for 5-Undecanone

Topic: Safe Handling and Storage Procedures for **5-Undecanone** in the Lab

Introduction

5-Undecanone, also known as butyl hexyl ketone, is a colorless to pale yellow liquid with a distinct odor.^{[1][2]} It is utilized in the fragrance industry and as an intermediate in organic synthesis.^{[2][3]} Due to its chemical properties, appropriate safety measures are crucial for its handling and storage in a laboratory environment to minimize risks to researchers, scientists, and drug development professionals. These application notes provide comprehensive protocols for the safe management of **5-Undecanone**.

Quantitative Data Summary

The following tables summarize the key physical, chemical, and safety data for **5-Undecanone**.

Table 1: Physical and Chemical Properties

Property	Value	References
Molecular Formula	C ₁₁ H ₂₂ O	[4] [5]
Molecular Weight	170.29 g/mol	[4]
Appearance	Colorless to pale yellow liquid	[1] [2]
Boiling Point	226 - 227 °C @ 760 mm Hg	[1]
Melting Point	2.0 °C	[1]
Flash Point	72.8 °C (163.0 °F) (Closed Cup)	[1]
Density	0.823 g/mL	[3]
Solubility	Insoluble in water; Soluble in alcohol, ether, and benzene. [1] [2] [3]	
Vapor Pressure	0.081 mmHg @ 25 °C (estimated)	[1]

Table 2: Hazard Identification and Safety Information

Hazard	Description	References
GHS Classification	Not classified as hazardous according to GHS in some sources.[1][5] However, may cause irritation.[4] One source indicates it is a flammable liquid and may be fatal if swallowed and enters airways.	[6]
Pictogram	No pictogram required by some sources.[1][5] Flammable liquid and Aspiration hazard pictograms may apply based on other sources.[6]	
Hazard Statements	H226: Flammable liquid and vapor. H304: May be fatal if swallowed and enters airways.	[6]
Precautionary Statements	P210: Keep away from heat, sparks, open flames, and hot surfaces. No smoking. P233: Keep container tightly closed. P280: Wear protective gloves/protective clothing/eye protection/face protection. P301+P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician. P331: Do NOT induce vomiting.[6]	

Experimental Protocols

General Protocol for Handling **5-Undecanone** in a Laboratory Setting

This protocol outlines the general steps for the safe use of **5-Undecanone** in experimental procedures.

1. Personal Protective Equipment (PPE):

- Wear standard laboratory attire, including a lab coat, closed-toe shoes, and safety glasses with side shields.
- Chemical-resistant gloves (e.g., nitrile) are mandatory to prevent skin contact.[\[7\]](#)

2. Engineering Controls:

- All handling of **5-Undecanone** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[\[3\]](#)[\[8\]](#)

3. Dispensing and Use:

- Before use, visually inspect the container for any signs of damage or leakage.
- Ground and bond containers when transferring the liquid to prevent static discharge.[\[6\]](#)
- Use only non-sparking tools.[\[6\]](#)
- Avoid inhalation of vapors.
- Avoid contact with skin and eyes.[\[3\]](#)
- Keep the container tightly closed when not in use.[\[6\]](#)

4. Waste Disposal:

- Dispose of **5-Undecanone** waste and contaminated materials in accordance with local, state, and federal regulations.
- Do not pour down the drain.[\[9\]](#)
- Collect waste in a properly labeled, sealed container.

Emergency Procedures

1. In Case of Skin Contact:

- Immediately wash the affected area with plenty of soap and water for at least 15 minutes.[9]
- Remove contaminated clothing.
- Seek medical attention if irritation develops or persists.

2. In Case of Eye Contact:

- Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[9]
- Remove contact lenses if present and easy to do.
- Seek immediate medical attention.

3. In Case of Inhalation:

- Move the affected person to fresh air.[9]
- If breathing is difficult, provide oxygen.
- Seek medical attention if symptoms persist.

4. In Case of Ingestion:

- Do NOT induce vomiting.[6]
- Rinse mouth with water.[9]
- Seek immediate medical attention and show the safety data sheet or label.

5. In Case of a Spill:

- Remove all sources of ignition.[9]

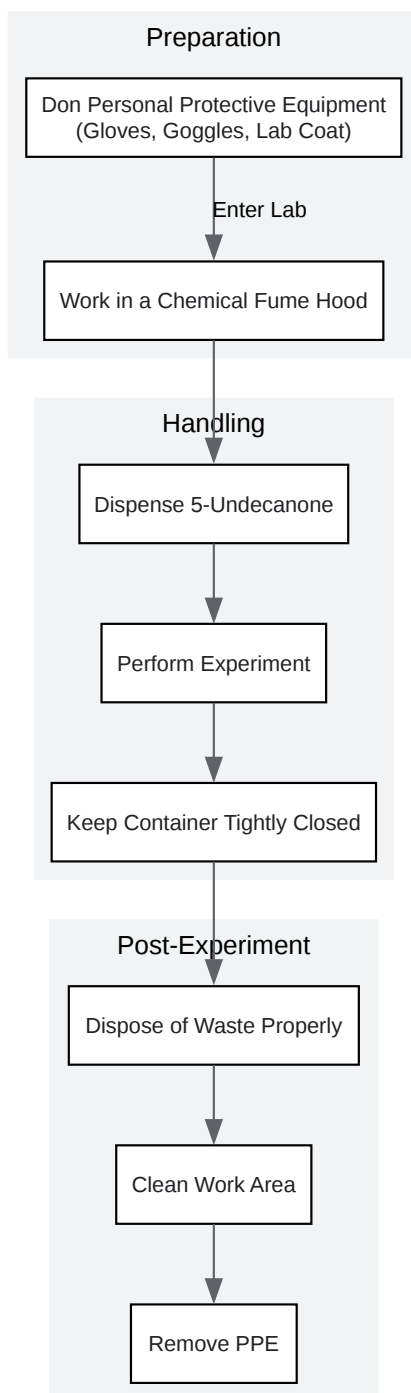
- Ventilate the area.
- For small spills, absorb with an inert material (e.g., sand, vermiculite) and place in a suitable container for disposal.[\[10\]](#)
- For large spills, evacuate the area and contact emergency services.

Storage Procedures

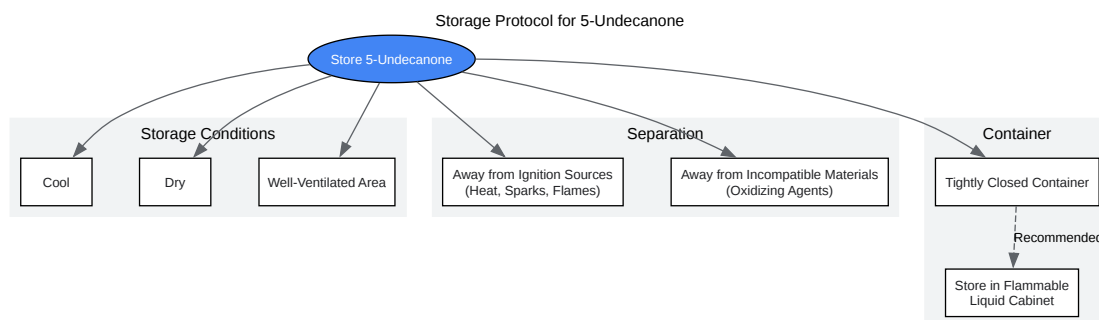
- Store **5-Undecanone** in a tightly closed container in a cool, dry, and well-ventilated area.[\[7\]](#)
[\[9\]](#)
- Keep away from heat, sparks, open flames, and other sources of ignition.[\[6\]](#)[\[9\]](#)
- Store separately from incompatible materials such as oxidizing agents.[\[7\]](#)[\[8\]](#)
- Store in a flammable liquid storage cabinet if available.[\[11\]](#)[\[12\]](#)

Visualizations

Workflow for Safe Handling of 5-Undecanone

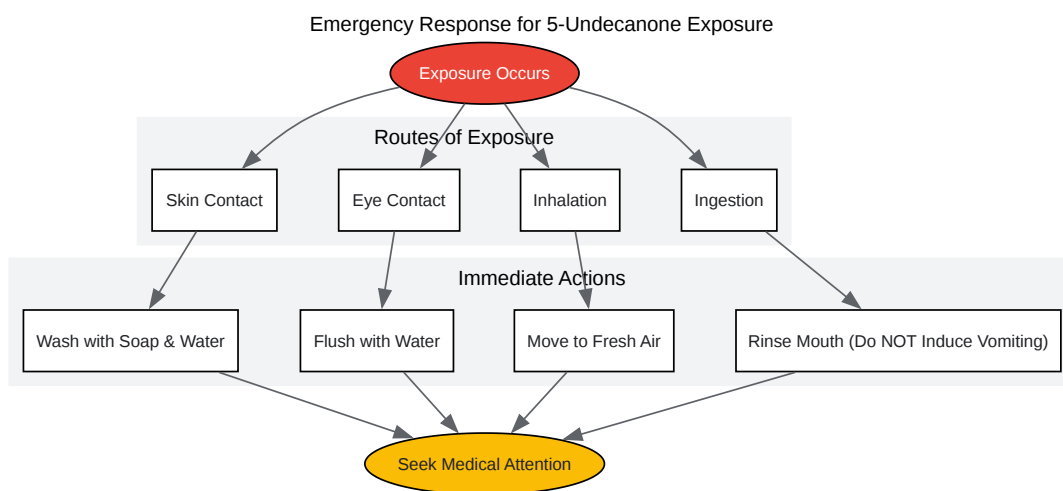
[Click to download full resolution via product page](#)

Caption: A logical workflow for the safe handling of **5-Undecanone** in the laboratory.



[Click to download full resolution via product page](#)

Caption: Key requirements for the safe storage of **5-Undecanone**.



[Click to download full resolution via product page](#)

Caption: Flowchart for emergency response to **5-Undecanone** exposure.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 5-undecanone, 33083-83-9 [thegoodscentscompany.com]
- 2. CAS 33083-83-9: 5-Undecanone | CymitQuimica [cymitquimica.com]
- 3. chembk.com [chembk.com]

- 4. 5-Undecanone | C₁₁H₂₂O | CID 98677 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Page loading... [guidechem.com]
- 6. sigmaaldrich.com [sigmaaldrich.com]
- 7. tcichemicals.com [tcichemicals.com]
- 8. UofR: EHS: Laboratory Safety: Chemical Hygiene Program: Appendix 8 [safety.rochester.edu]
- 9. fishersci.com [fishersci.com]
- 10. benchchem.com [benchchem.com]
- 11. utsc.utoronto.ca [utsc.utoronto.ca]
- 12. in.gov [in.gov]
- To cite this document: BenchChem. [Safe handling and storage procedures for 5-Undecanone in the lab]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1585441#safe-handling-and-storage-procedures-for-5-undecanone-in-the-lab]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com